

Application Notes and Protocols: 2-Methyl-2-pentenal in the Fragrance Industry

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Compound of Interest

Compound Name: 2-Methyl-2-pentenal

Cat. No.: B083557

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Introduction

2-Methyl-2-pentenal (CAS No: 623-36-9) is a C6 α,β -unsaturated aldehyde that is a key building block and fragrance ingredient in the flavor and fragrance industry.^[1] Its characteristic powerful, green, fruity, and pungent odor profile makes it a valuable component in a variety of fragrance compositions.^{[2][3]} This document provides detailed application notes and protocols for the use of **2-Methyl-2-pentenal** in fragrance applications, intended for a scientific audience.

2-Methyl-2-pentenal is utilized both as a direct fragrance ingredient to impart fresh, green, and fruity notes, and as a chemical intermediate for the synthesis of other important fragrance and flavor compounds, such as 2-methyl-2-pentenoic acid, known for its strawberry-like aroma.^[4]

Physicochemical and Olfactory Properties

A summary of the key physicochemical and olfactory properties of **2-Methyl-2-pentenal** is provided below. This data is essential for formulation development, safety assessment, and quality control.

Table 1: Physicochemical Properties of **2-Methyl-2-pentenal**

Property	Value	Reference(s)
Molecular Formula	C ₆ H ₁₀ O	[2][5]
Molecular Weight	98.14 g/mol	[2]
CAS Number	623-36-9	[5][6]
Appearance	Colorless to pale yellow liquid	[7]
Boiling Point	135-138 °C at 760-765 mmHg	[8]
Density	0.86 g/mL at 25 °C	
Refractive Index	1.445-1.452 at 20 °C	[6]
Flash Point	32 - 38 °C (89.6 - 100 °F)	[8][9]
Solubility	Soluble in alcohol	[7]
Vapor Pressure	~7.34 mmHg at 25 °C	[6]

Table 2: Olfactory Profile of **2-Methyl-2-pentenal**

Odor Aspect	Description	Reference(s)
Primary Notes	Green, Fruity, Pungent	[2]
Secondary Notes	Grassy, Fresh, Aldehydic, Sharp, Apple	[2]
Character	Powerful and diffusive	[6]
Recommended Usage	Up to 0.2% in fragrance concentrate	[6]

Industrial Applications and Formulations

2-Methyl-2-pentenal's strong and diffusive character allows it to be used at low concentrations to add a natural-smelling green and fruity lift to fragrance accords.

- **Fine Fragrance:** In fine fragrances, it can be used to introduce a sharp, green top note, often in combination with citrus and other fruity or floral notes.
- **Personal Care Products:** In shampoos, shower gels, and soaps, it contributes to a fresh and clean scent profile. Its stability in various surfactant bases should be evaluated on a case-by-case basis.
- **Air Care:** In candles and diffusers, it can provide a strong, room-filling green and fruity aroma.^[10]
- **Chemical Intermediate:** It is a crucial precursor in the synthesis of 2-methyl-2-pentenoic acid (strawberry acid), a widely used flavor and fragrance compound.^{[4][11]}

Due to its reactive aldehyde group and α,β -unsaturation, **2-Methyl-2-pentenal** has the potential to be unstable in certain formulations, particularly in oxidative or high pH environments. It is recommended to conduct stability testing in the final product base.

Experimental Protocols

Synthesis of 2-Methyl-2-pentenal (Aldol Condensation)

This protocol is based on the self-condensation of propionaldehyde, a common industrial synthesis route.^{[11][12]}

Objective: To synthesize **2-Methyl-2-pentenal** via aldol condensation of n-propanal.

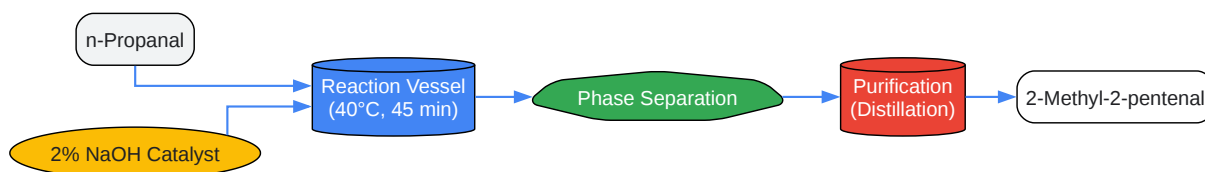
Materials:

- n-Propanal
- 2% Sodium Hydroxide (NaOH) solution
- Acetonitrile (solvent)
- Separatory funnel
- Reaction flask with stirring and temperature control
- Distillation apparatus

Procedure:

- Set up the reaction flask with a stirrer and temperature control.
- Charge the flask with n-propanal.
- Slowly add the 2% NaOH solution to the n-propanal under controlled temperature (e.g., 40°C). The molar ratio of NaOH to propanal should be optimized, for example, 0.09:1.[\[11\]](#)
- Allow the reaction to proceed with vigorous stirring for a specified time (e.g., 45 minutes).[\[11\]](#)
- After the reaction is complete, transfer the mixture to a separatory funnel and allow the layers to separate.
- Separate the organic layer containing the crude **2-Methyl-2-pentenal**.
- The crude product can be purified by distillation.

Expected Yield: Yields of up to 93% have been reported under optimized conditions.[\[11\]](#)



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Caption: Synthesis workflow for **2-Methyl-2-pentenal**.

Quality Control: GC-MS Analysis

Objective: To determine the purity of **2-Methyl-2-pentenal** and identify any impurities.

Instrumentation and Materials:

- Gas Chromatograph coupled with a Mass Spectrometer (GC-MS)

- Appropriate GC column (e.g., non-polar or medium-polar)
- Helium or Hydrogen as carrier gas
- Sample of **2-Methyl-2-pentenal**
- Solvent (e.g., hexane or ethanol)

GC-MS Parameters (Example):

- Injector Temperature: 250°C
- Oven Program: Initial temperature of 70°C for 3 minutes, ramp up to 100°C at 5°C/min, then ramp up to 246°C at 120°C/min and hold for 3 minutes.[\[13\]](#)
- Carrier Gas Flow: Constant flow, e.g., 1 mL/min
- MS Transfer Line Temperature: 280°C[\[14\]](#)
- Ion Source Temperature: 230°C[\[14\]](#)
- Ionization Mode: Electron Ionization (EI) at 70 eV[\[14\]](#)

Procedure:

- Prepare a dilute solution of the **2-Methyl-2-pentenal** sample in the chosen solvent.
- Inject a small volume (e.g., 1 µL) into the GC-MS system.
- Acquire the chromatogram and mass spectra of the separated components.
- Identify the **2-Methyl-2-pentenal** peak based on its retention time and comparison of its mass spectrum with a reference library (e.g., NIST).
- Calculate the purity based on the peak area percentage.

Sensory Evaluation Protocol

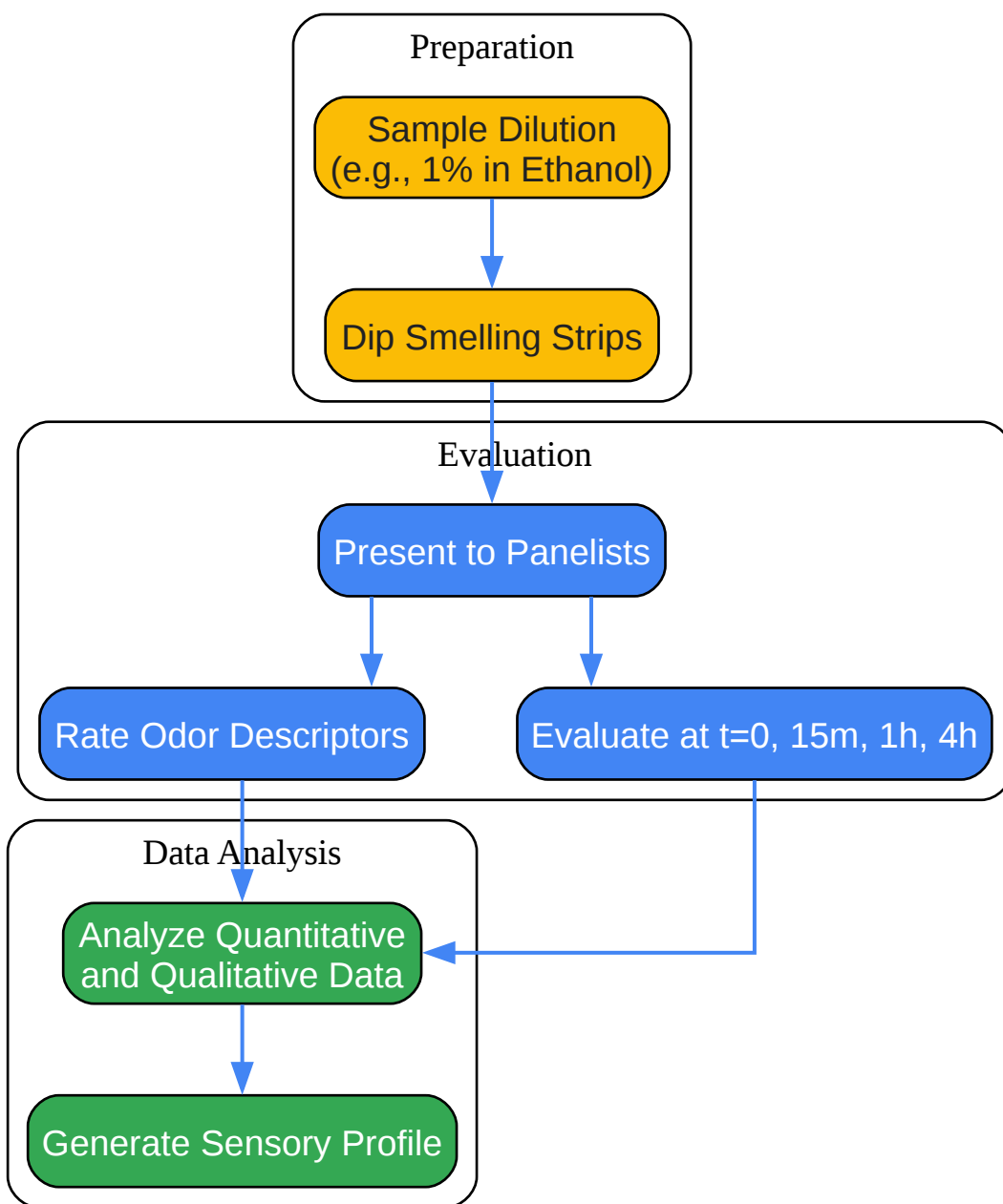
Objective: To characterize the olfactory profile of **2-Methyl-2-pentenal** and its performance in a fragrance composition.

Materials:

- Sample of **2-Methyl-2-pentenal** (diluted in a suitable solvent like ethanol, e.g., at 1% or 10%)
- Odor-free smelling strips
- Panel of trained sensory analysts or naïve consumers
- Evaluation booths with controlled ventilation and lighting

Procedure:

- Preparation: Dip smelling strips into the diluted sample solution, ensuring a consistent amount of liquid is absorbed. Allow the solvent to evaporate for a few seconds.
- Evaluation: Present the smelling strips to the panelists in a blind and randomized order.
- Data Collection: Ask panelists to rate the intensity of various odor descriptors (e.g., green, fruity, pungent, grassy) on a labeled magnitude scale (LMS). Also, collect qualitative descriptions of the scent.
- Top, Middle, and Base Note Evaluation: Evaluate the scent profile at different time points (e.g., immediately, after 15 minutes, after 1 hour, after 4 hours) to assess its volatility and how the character changes over time.
- In-Product Evaluation: Incorporate **2-Methyl-2-pentenal** into a simple fragrance base (e.g., a simple floral or citrus accord) at a known concentration (e.g., 0.1%). Compare the modified fragrance with the original base to evaluate the impact of **2-Methyl-2-pentenal**.



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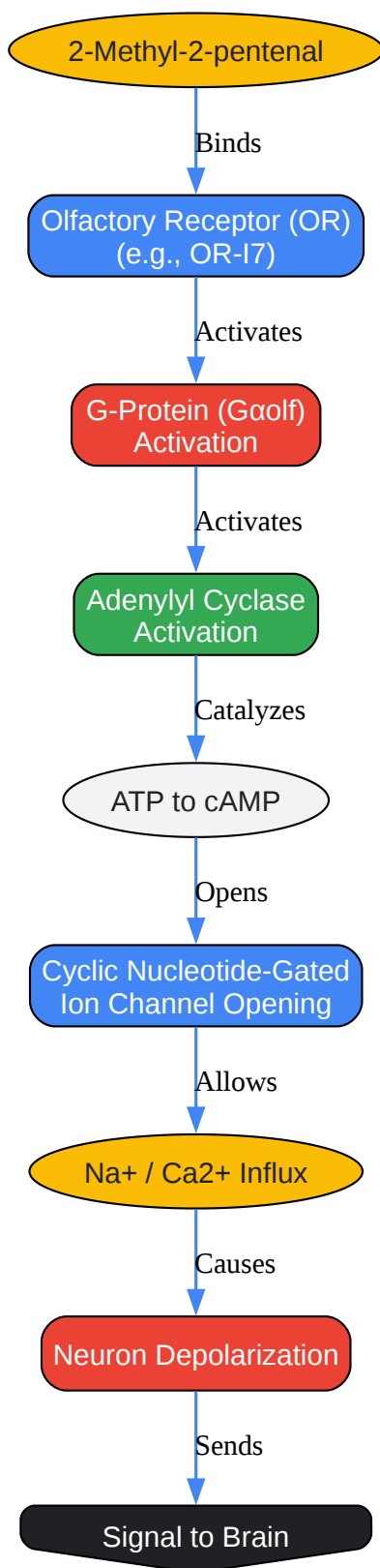
Caption: Workflow for the sensory evaluation of **2-Methyl-2-pentenal**.

Signaling Pathway of Aldehyde Olfactory Perception

The sense of smell is initiated by the binding of odorant molecules to olfactory receptors (ORs), which are G-protein coupled receptors (GPCRs) located on the cilia of olfactory sensory neurons.[15] While the specific ORs that bind to **2-Methyl-2-pentenal** are not fully elucidated,

the general signaling cascade for aldehydes is understood. The rat olfactory receptor OR-I7 is a well-studied example known to be activated by aliphatic aldehydes.[\[16\]](#)[\[17\]](#)[\[18\]](#)

The binding of an aldehyde to an OR triggers a conformational change in the receptor, activating an associated G-protein (G α olf). This initiates a signaling cascade that leads to the depolarization of the neuron and the transmission of a signal to the brain.



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Caption: Generalized olfactory signaling pathway for aldehydes.

Safety and Regulatory Information

- Hazard Classification: **2-Methyl-2-pentenal** is classified as a flammable liquid and may cause skin sensitization and serious eye damage.[8][9]
- IFRA Standards: The International Fragrance Association (IFRA) has set restrictions on the use of **2-Methyl-2-pentenal** in various product categories due to its potential for dermal sensitization and systemic toxicity.[19] For example, the maximum acceptable concentration in fine fragrance (Category 4) is 0.0077%.[19] Researchers and formulators must consult the latest IFRA standards for specific application limits.
- Personal Protective Equipment (PPE): When handling **2-Methyl-2-pentenal**, appropriate PPE, including safety goggles, gloves, and a lab coat, should be worn. Work should be conducted in a well-ventilated area or under a fume hood.[8]

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